

avoiding experimental artifacts with MRS2365

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Compound of Interest

Compound Name: MRS2365

Cat. No.: B15569051

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MRS2365 Technical Support Center

Welcome to the technical support center for **MRS2365**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **MRS2365** effectively and avoiding potential experimental artifacts.

Frequently Asked Questions (FAQs)

Q1: What is **MRS2365** and what is its primary mechanism of action?

MRS2365 is a highly potent and selective agonist for the P2Y₁ purinergic receptor.^{[1][2][3]} Its mechanism of action involves binding to and activating the Gq-coupled P2Y₁ receptor. This activation stimulates phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ then binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium stores.^{[4][5]}

Q2: How selective is **MRS2365** for the P2Y₁ receptor?

MRS2365 exhibits high selectivity for the P2Y₁ receptor. It displays no significant activity at P2Y₁₂ receptors and only very low agonist activity at P2Y₁₃ receptors, especially at concentrations up to 1 μ M.^{[1][2][3]} This makes it a valuable tool for isolating and studying P2Y₁-mediated signaling pathways.

Q3: My in vivo results with **MRS2365** are unexpected. Could there be off-target effects?

A significant potential artifact in in vivo studies is the rapid metabolic conversion of **MRS2365**. Following administration, **MRS2365** can be quickly dephosphorylated to its nucleoside metabolite, AST-004.[6] This metabolite does not activate P2Y1 receptors but instead acts as an agonist at A1 and A3 adenosine receptors.[6] Therefore, observed in vivo effects could be partially or wholly attributable to adenosine receptor activation, confounding the interpretation of P2Y1 receptor function.[6] It is crucial to consider this metabolic pathway when designing and interpreting in vivo experiments.

Q4: I am observing a diminished response to **MRS2365** over time in my cell-based assays. What could be the cause?

Prolonged or repeated exposure of cells to **MRS2365** can lead to rapid desensitization of the P2Y1 receptor.[7] This is a common phenomenon for many G protein-coupled receptors (GPCRs). Pre-activation of the P2Y1 receptor with **MRS2365** has been shown to cause a significant rightward shift in the concentration-effect curve for subsequent ADP-induced responses, indicating a loss of receptor sensitivity.[7]

Q5: In my platelet aggregation assay, **MRS2365** only induces shape change but not full aggregation. Is this expected?

Yes, this is the expected outcome. In human platelets, the activation of the P2Y1 receptor by **MRS2365** is sufficient to induce a shape change, but it does not cause sustained aggregation on its own.[7] Full platelet aggregation requires the simultaneous activation of the Gi-coupled P2Y12 receptor.[4][7] **MRS2365** can be used to induce sustained aggregation if co-administered with an agonist for a Gi/z-linked receptor, such as epinephrine which acts on the α 2A-adrenergic receptor.[7]

Troubleshooting Guides

Problem: Inconsistent results in calcium mobilization assays.

Possible Cause	Troubleshooting Step
Cell Health and Viability	Ensure cells are healthy, have a consistent passage number, and are plated at the correct density. Use a positive control for an endogenous receptor to confirm cell responsiveness. [8]
Receptor Desensitization	Minimize pre-incubation times with MRS2365. If repeated additions are necessary, allow for a sufficient washout period for the receptors to resensitize.
Dye Loading Issues	Optimize the concentration of the calcium-sensitive dye and the loading time and temperature. Ensure complete removal of extracellular dye before the assay. [9]
Compound Solubility	MRS2365 is soluble in water. [1] [3] [10] [11] Ensure it is fully dissolved before use. Prepare fresh dilutions for each experiment.

Problem: Unexpected or lack of response in platelet aggregation studies.

Possible Cause	Troubleshooting Step
Incorrect Assay Conditions	For full aggregation, ensure co-stimulation with a P2Y12 agonist (like ADP) or another Gi-pathway activator.[7]
Platelet Preparation	Prepare platelet-rich plasma (PRP) carefully to avoid premature activation. Ensure the final platelet count is within the recommended range. [12]
Instrument Calibration	Properly calibrate the aggregometer using platelet-poor plasma (PPP) for 100% aggregation and PRP for 0% aggregation.[12]
Degradation of MRS2365	While MRS2365 is more stable than ADP, proper storage is important. Store stock solutions at -80°C as recommended.[3]

Quantitative Data Summary

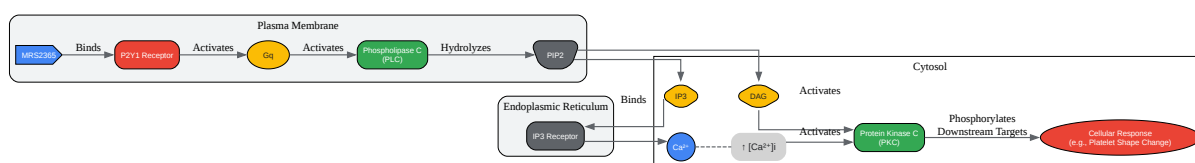
Table 1: Potency and Selectivity of **MRS2365**

Parameter	Value	Receptor	Species	Reference
EC50	0.4 nM	P2Y1	Human	[1][2][3][13]
EC50	1.2 ± 0.2 nM	P2Y1	-	[1]
EC50 (Desensitization)	34 nM	P2Y1	Human	[7]
Activity at P2Y12	No agonist activity	P2Y12	-	[1][2][3]
Activity at P2Y13	Very low agonist activity (at concentrations up to 1 µM)	P2Y13	-	[1][2][3]

Experimental Protocols & Visualizations

P2Y1 Receptor Signaling Pathway

Activation of the P2Y1 receptor by **MRS2365** initiates a cascade of intracellular events, primarily mediated by the Gq protein. This leads to an increase in intracellular calcium, which is a key second messenger for many cellular responses.

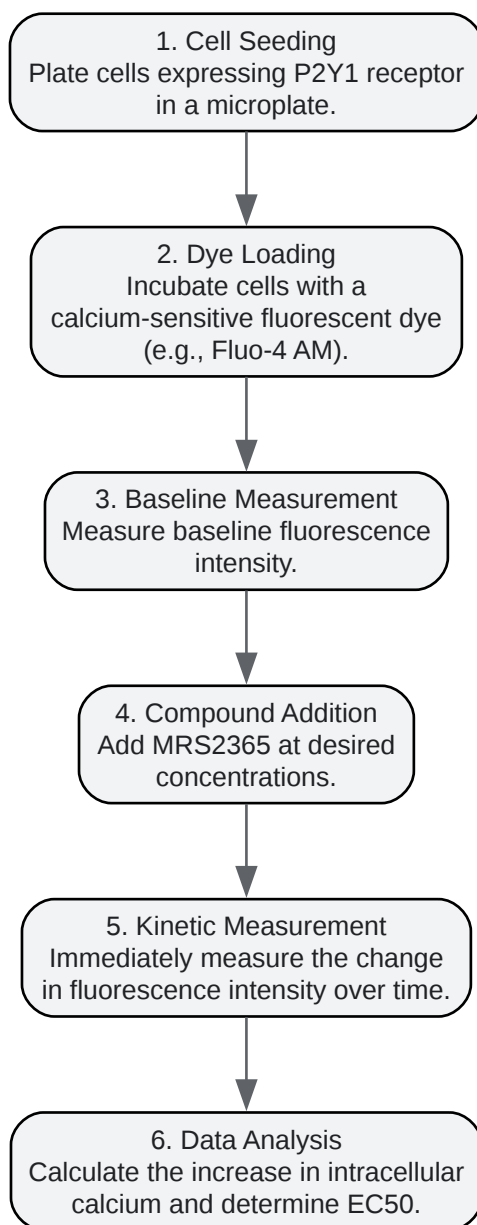


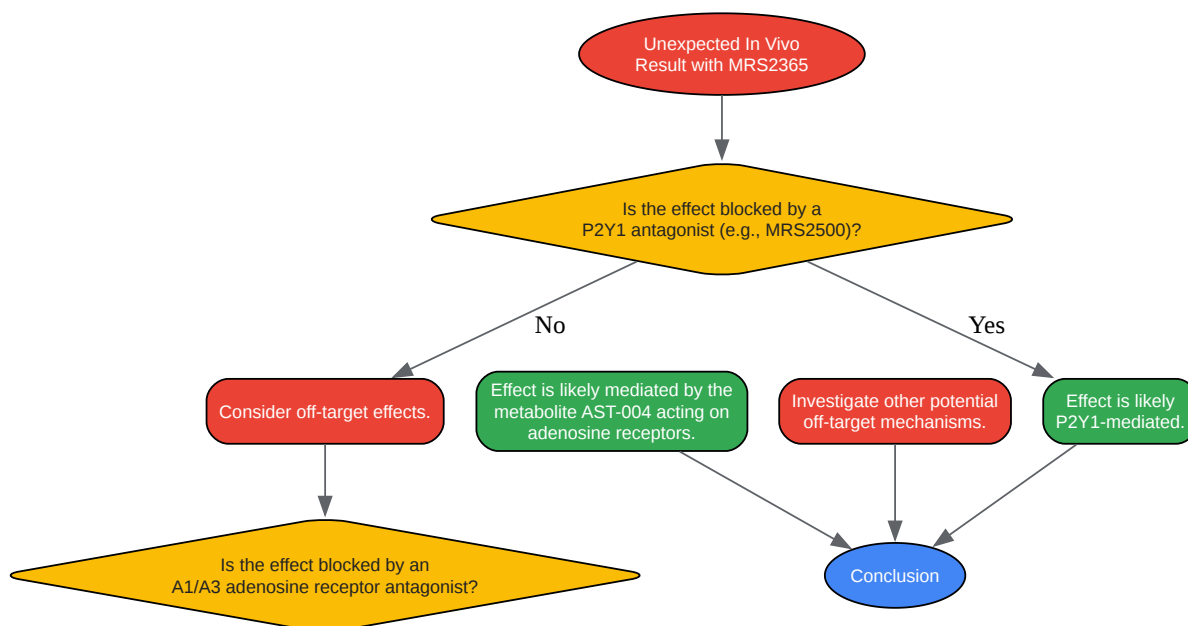
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Caption: P2Y1 receptor signaling cascade initiated by **MRS2365**.

Experimental Workflow: Calcium Mobilization Assay

This workflow outlines the key steps for measuring changes in intracellular calcium following P2Y1 receptor activation by **MRS2365**.





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